

Application Notes and Protocols for Thorium-229 in Fundamental Physics Research

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Compound of Interest

Compound Name: Thorium-229

Cat. No.: B1194898

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Thorium-229 (^{229}Th) is a unique isotope with a remarkably low-energy isomeric state, making it an exceptional candidate for a variety of applications in fundamental physics research. This low-energy nuclear transition, accessible by current laser technology, opens the door to the development of ultra-precise nuclear clocks and provides a powerful tool to probe for physics beyond the Standard Model. These application notes provide an overview of the key applications of ^{229}Th and detailed protocols for relevant experiments.

The Thorium-229 Nuclear Clock

The most prominent application of **Thorium-229** is in the development of a nuclear clock. Unlike atomic clocks that rely on electronic transitions, a nuclear clock utilizes the transition between the ground state and the low-lying isomeric state of the ^{229}Th nucleus. This nuclear transition is significantly less susceptible to external perturbations, such as electromagnetic fields, which promises a timekeeping device with unprecedented accuracy, potentially reaching a fractional uncertainty of $\sim 10^{-19}$.^[1]

Key Advantages of a ^{229}Th Nuclear Clock:

- **High Accuracy:** The nucleus is well-shielded from external fields by the surrounding electrons, leading to a very stable transition frequency.

- **High-Quality Factor:** The long lifetime of the isomeric state results in a very narrow transition linewidth.
- **Sensitivity to New Physics:** The high precision of a nuclear clock makes it an extremely sensitive probe for potential variations in fundamental constants.[2]

Quantitative Data: Properties of Thorium-229

Property	Value	Reference
Half-life ($T_{1/2}$)	7880 ± 120 years	[3][4]
Decay Mode	α -decay to Radium-225	[3]
Isomeric State Energy	8.355733554021(8) eV	[5][6]
Isomeric State Half-life (in MgF_2 crystal)	670 ± 102 s	[7]
Ground State Spin and Parity ($I\pi$)	5/2+	[2]
Isomeric State Spin and Parity ($I\pi$)	3/2+	[2]
Ground State Magnetic Dipole Moment (μ)	+0.46(4) μN	[3]
Isomeric State Magnetic Dipole Moment (μ)	-0.37(6) μN	[2]
Ground State Electric Quadrupole Moment (Q)	3.110(6) barn	[3]
Isomeric State Electric Quadrupole Moment (Q)	1.74(6) eb	[2]

Probing for Variations in Fundamental Constants

A primary application of a high-precision **Thorium-229** nuclear clock is the search for temporal variations of fundamental physical constants, such as the fine-structure constant (α) and the strong interaction parameter.[2][8] Theories beyond the Standard Model, including those

related to dark energy and extra dimensions, predict that these "constants" may not be constant over cosmological timescales.

The energy of the ^{229}Th isomeric transition is particularly sensitive to changes in α due to a near-cancellation of large contributions from the strong and electromagnetic forces.[8] By comparing the frequency of a ^{229}Th nuclear clock with other atomic clocks that have different sensitivities to these fundamental constants over long periods, stringent limits can be placed on their potential variation.

Search for New Physics

The unique properties of the ^{229}Th nucleus also make it a sensitive probe for other new physics phenomena, including:

- **Fifth Force Searches:** A nuclear clock can be used to search for hypothetical new forces that would cause a distance-dependent frequency shift.[9]
- **Equivalence Principle Tests:** By comparing the ticking rate of a nuclear clock in different gravitational potentials, one can test the equivalence principle with high precision.[9]
- **Dark Matter Detection:** Certain models of dark matter predict that it could interact with standard model particles and cause oscillations in fundamental constants, which could be detected by a network of nuclear clocks.

Experimental Protocols

Protocol 1: Production and Preparation of Thorium-229

Thorium-229 is a rare isotope and is typically produced from the alpha decay of Uranium-233 (^{233}U).[2]

Materials:

- ^{233}U source
- Vacuum chamber
- Recoil catcher (e.g., a thin foil)

- Chemical separation reagents (e.g., ion exchange resins)

Procedure:

- Source Preparation: A thin layer of ^{233}U is prepared on a suitable substrate.
- Recoil Collection: As ^{233}U undergoes alpha decay, the resulting ^{229}Th nuclei recoil from the source. These recoiling ions are collected on a catcher foil placed in close proximity to the source in a vacuum.
- Chemical Separation: The collected ^{229}Th is chemically separated from any remaining ^{233}U and other decay products. This often involves dissolving the catcher foil and using ion exchange chromatography to isolate the thorium.[\[10\]](#)

Protocol 2: Trapping and Cooling of Thorium-229 Ions

For high-precision spectroscopy, ^{229}Th nuclei are often studied as trapped and cooled ions.

Apparatus:

- Linear Paul Trap
- Vacuum system (UHV)
- Laser systems for ablation and cooling
- Ion detector (e.g., channeltron or MCP)

Procedure:

- Ion Loading:
 - Laser Ablation: A pulsed laser is used to ablate a solid target containing ^{229}Th (e.g., thorium oxide). The resulting plasma of ions is then guided into the ion trap.[\[11\]](#)
 - Recoil Source: ^{229}Th ions produced from a ^{233}U recoil source are decelerated and guided into the trap.

- Trapping: The ions are confined within the linear Paul trap by a combination of static and radiofrequency electric fields.
- Cooling:
 - Buffer Gas Cooling: A light buffer gas (e.g., helium) is introduced into the trap to collisionally cool the trapped ions to room temperature.[12]
 - Sympathetic Cooling: For colder temperatures, the ^{229}Th ions are trapped alongside a second ion species (e.g., $^{88}\text{Sr}^+$ or $^{40}\text{Ca}^+$) that is easily laser-cooled.[13] The Coulomb interaction between the two species leads to the cooling of the ^{229}Th ions.
 - Direct Laser Cooling: For $^{229}\text{Th}^{3+}$ ions, direct laser cooling can be performed using a closed optical transition.[14]

Protocol 3: VUV Spectroscopy of the Nuclear Transition

Directly probing the nuclear transition requires a laser source in the vacuum ultraviolet (VUV) range.

Apparatus:

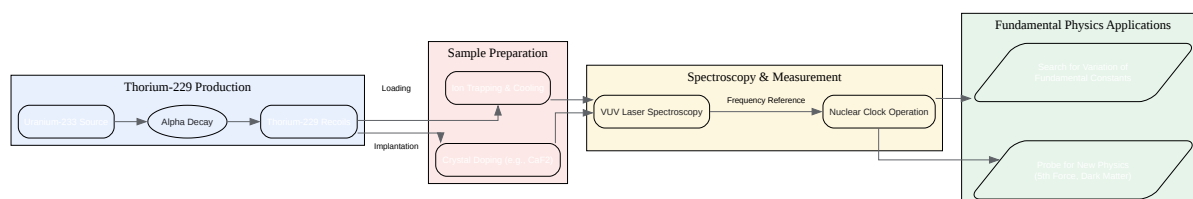
- Tunable VUV laser system (e.g., based on four-wave mixing in a noble gas or a VUV frequency comb)[15]
- Ion trap or crystal host for ^{229}Th
- VUV spectrometer and detector (e.g., a photomultiplier tube)

Procedure:

- Preparation of the Sample: Trapped and cooled ^{229}Th ions or a crystal doped with ^{229}Th is placed in the VUV laser beam path.
- Laser Excitation: The frequency of the VUV laser is scanned across the expected energy of the nuclear transition.
- Detection of Excitation:

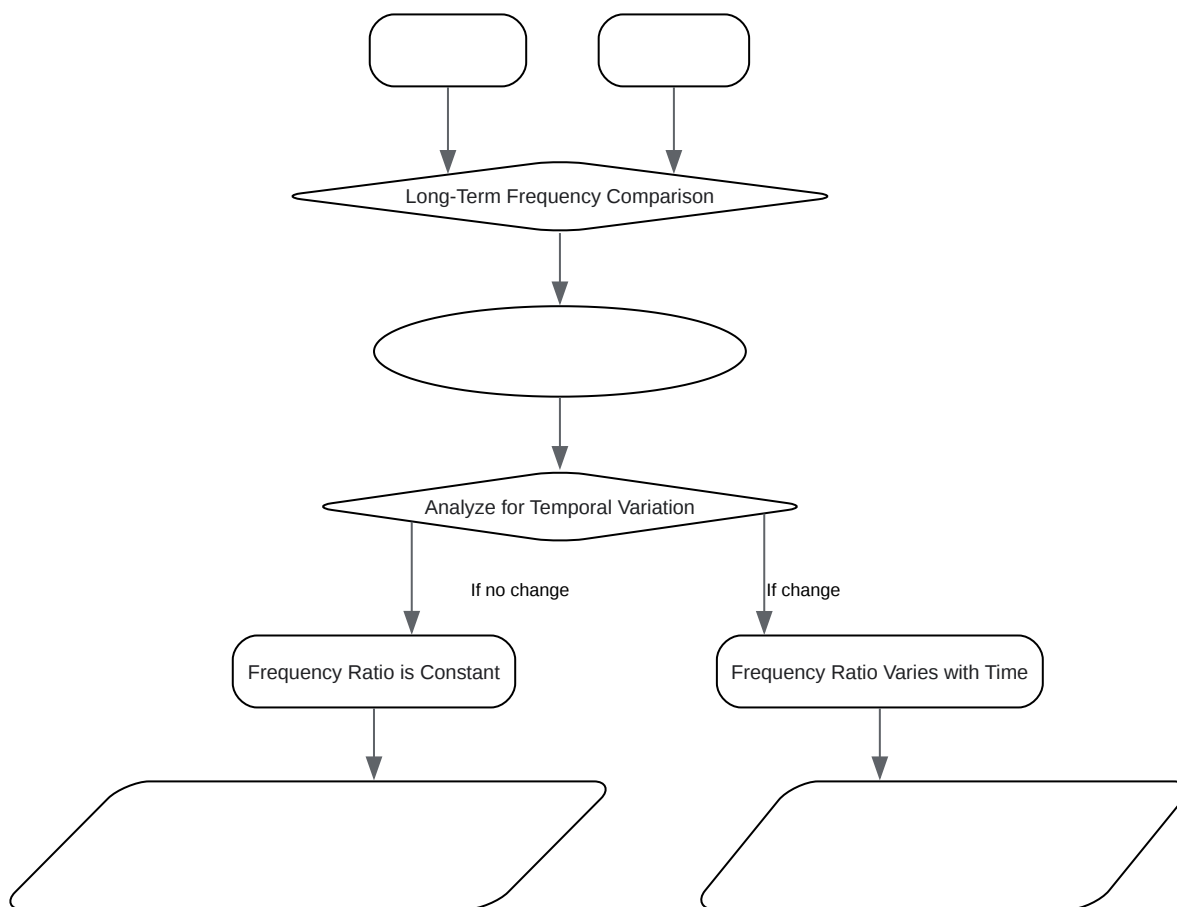
- Fluorescence Detection: The decay of the excited isomeric state back to the ground state results in the emission of a VUV photon, which can be detected by a spectrometer.[7]
- Double Resonance Technique: A second laser is used to probe a hyperfine transition in the electronic shell of the ion. A change in the fluorescence signal from this electronic transition indicates that the nuclear state has changed.
- Conversion Electron Detection: In some solid-state systems, the excited nucleus can decay via internal conversion, where the energy is transferred to an orbital electron which is then ejected and can be detected.

Visualizations



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Caption: Experimental workflow for **Thorium-229** research.



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Caption: Logic for fundamental constant variation search.

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